Technical Guide: 2,4-Difluoro-5-hydroxybenzotrifluoride[1]

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Compound of Interest

Compound Name:	*2,4-Difluoro-5-hydroxybenzotrifluoride*
CAS No.:	*1632283-20-5*
Cat. No.:	*B2466183*

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Chemical Identity & Structural Analysis[2][3]

2,4-Difluoro-5-hydroxybenzotrifluoride is a highly functionalized aromatic scaffold. In the context of IUPAC nomenclature, the priority of the hydroxyl group (-OH) dictates the parent name as a phenol. Consequently, the substituents are numbered relative to the hydroxyl group at position 1.

- Preferred IUPAC Name: 2,4-Difluoro-5-(trifluoromethyl)phenol
- CAS Registry Number: 1632283-20-5[1][2][3][4][5][6]
- Molecular Formula: C

  H

  F

  O

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- Molecular Weight: 198.09 g/mol [7]
- SMILES:OC1=C(F)C=C(C(F)(F)F)C(F)=C1

Electronic Environment & Substituent Effects

This molecule represents a "push-pull" system with significant electronic bias, making it a valuable tool for modulating the physicochemical properties of drug candidates.

Substituent	Position (Phenol Numbering)	Electronic Effect	Impact on Reactivity
Hydroxyl (-OH)	C1	Electron Donating (+M), Inductive Withdrawal (-I)	Nucleophilic center; activates ring for EAS (ortho/para).
Fluoro (-F)	C2, C4	Weak Donor (+M), Strong Withdrawal (-I)	Deactivates ring slightly; C-F bonds are metabolically stable; C4-F is activated for SNAr due to para-CF .
Trifluoromethyl (-CF)	C5	Strong Withdrawal (-I, -M)	Increases acidity of the phenol (lowers pKa); activates ortho/para positions for Nucleophilic Aromatic Substitution (SNAr).

Key Insight: The presence of the electron-withdrawing trifluoromethyl group and two fluorine atoms significantly increases the acidity of the phenolic proton compared to unsubstituted phenol (pKa ~10). This compound likely exhibits a pKa in the range of 7.5–8.5, making it more likely to exist as a phenolate anion at physiological pH, which influences protein binding and solubility.

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Synthetic Routes & Process Chemistry

As a Senior Application Scientist, I recommend the Nitration-Reduction-Hydrolysis sequence as the most robust route for accessing this specific isomer. Direct nucleophilic aromatic substitution (SNAr) on 2,4,5-trifluorobenzotrifluoride typically yields the para-substituted product (4-position), not the desired meta (5-position) product. Therefore, electrophilic aromatic substitution (nitration) is required to exploit the cooperative directing effects.

Recommended Synthetic Workflow (Self-Validating Protocol)

The synthesis relies on the cooperative directing effects of the substituents on the starting material, 2,4-Difluorobenzotrifluoride.

- Nitration: The -CF

  group directs meta (positions 3, 5). The Fluorines at 2 and 4 direct ortho/para (positions 3, 5, 6).

  - Constraint: Position 3 is sterically crowded (sandwiched between two fluorines).
  - Result: Nitration occurs selectively at Position 5, yielding 2,4-Difluoro-5-nitrobenzotrifluoride.

- Reduction: Standard catalytic hydrogenation (H

  , Pd/C) or metal reduction (Fe/HCl) converts the nitro group to an amine (-NH

).

- Diazotization & Hydrolysis: The amine is converted to the diazonium salt (NaNO

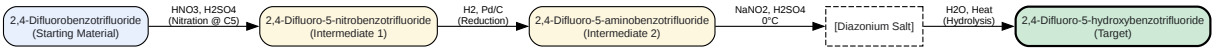
  , H

  SO

) and hydrolyzed in situ to the phenol.

Visualization of Synthesis Pathway

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Figure 1: Selective synthesis pathway exploiting cooperative directing effects to access the 5-hydroxy isomer.

Reactivity Profile & Functionalization

For drug development professionals, understanding the reactivity of this building block is crucial for library generation.

Chemoselectivity: O-Alkylation vs. SNAr

The molecule possesses two competing reactive sites: the nucleophilic phenolic oxygen and the electrophilic aromatic ring (specifically at the C4-F position).

- O-Alkylation (Dominant Pathway): Under basic conditions (e.g., K

  CO

  , DMF), the phenolate is formed readily. Reaction with alkyl halides (R-X) yields aryl ethers. This is the primary use case for this building block.

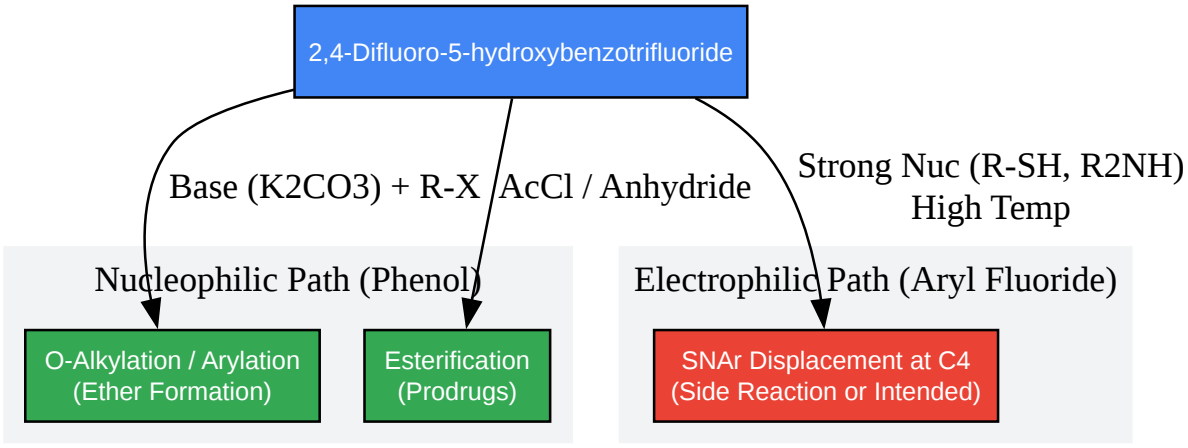
- SNAr Competition (Risk Factor): The Fluorine at position 4 is para to the electron-withdrawing CF

  group and ortho to the electron-withdrawing Nitro/OH group precursors. Strong nucleophiles (like thiolates or secondary amines) might displace the C4-Fluorine instead of, or in addition to, reacting with the phenol.

  - Mitigation: Use weak bases and non-nucleophilic solvents for O-alkylation to avoid side reactions at the C4-F position.

Reactivity Logic Map

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Figure 2: Divergent reactivity map showing the competition between phenolic O-functionalization and SNAr displacement.

Industrial Applications & Utility

Medicinal Chemistry (Bioisosterism)

This scaffold is used to replace simple phenols or chlorophenols in lead optimization.

- Metabolic Blocking: The fluorine atoms at positions 2 and 4 block oxidative metabolism (CYP450 hydroxylation) that typically occurs at electron-rich sites on the ring.
- Lipophilicity Modulation: The -CF

  group significantly boosts lipophilicity (LogP), improving membrane permeability for CNS targets.

Agrochemicals

Fluorinated phenols are frequent intermediates in the synthesis of protoporphyrinogen oxidase (PPO) inhibitors (herbicides) and novel insecticides. The specific 2,4-difluoro-5-trifluoromethyl pattern provides a unique steric and electronic fit for enzyme binding pockets that require a lipophilic, electron-deficient aromatic ring.

Handling, Stability & Analytics

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Analytical Characterization

To verify the identity of CAS 1632283-20-5, the following signals are diagnostic:

- F NMR: Three distinct signals.
  - ~ -60 ppm (3F, s, -CF
)
  - ~ -110 to -130 ppm (1F, m, Ar-F)
  - ~ -130 to -150 ppm (1F, m, Ar-F)
  - Note: Coupling constants (
    and
) will confirm the meta vs para relationship of the ring fluorines.
- Mass Spectrometry: Negative mode ESI typically shows a strong
  peak at m/z 197.

Storage & Safety

- Acidity: As a relatively acidic phenol, it can corrode metals over time. Store in glass or fluoropolymer containers.
- Stability: Stable under ambient conditions. Avoid strong oxidizers.
- Hazards: Causes skin irritation and serious eye irritation. Treat as a potential vesicant due to high lipophilicity enhancing skin absorption.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 13616335 (2,4-Difluoro-5-(trifluoromethyl)phenol). PubChem. Available at: [Link]

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Sources

- 1. 127271-65-2|2-Fluoro-5-methoxybenzotrifluoride|BLD Pharm [bldpharm.com]
- 2. 207291-85-8|2-Fluoro-3-(trifluoromethyl)phenol|BLD Pharm [bldpharm.com]
- 3. 151868-17-6|2-Fluoro-1-methoxy-3-(trifluoromethyl)benzene|BLD Pharm [bldpharm.com]
- 4. 2842053-94-3|4-Fluoro-3-(fluoromethyl)phenol|BLD Pharm [bldpharm.com]
- 5. 141483-15-0|2-Fluoro-5-trifluoromethylphenol|BLD Pharm [bldpharm.com]
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